

Technical Guide: Desamino Glufosinate-d3

Safety and Handling

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Compound of Interest

Compound Name: Desamino Glufosinate-d3

Cat. No.: B13832036

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available safety data, handling procedures, and biological context for **Desamino Glufosinate-d3** (also known as 3-Methylphosphinicopropionic acid-d3 or MPP-d3). This document is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound.

Chemical and Physical Properties

Desamino Glufosinate-d3 is a deuterated metabolite of the herbicide Glufosinate. While a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, data for the non-deuterated form, 3-Methylphosphinicopropionic acid (MPP), and the parent compound, Glufosinate-ammonium, provide a basis for safety and handling protocols.

Table 1: Physical and Chemical Properties of **Desamino Glufosinate-d3** and Related Compounds

Property	Desamino Glufosinate-d3	3-Methylphosphinico propionic Acid (MPP)	Glufosinate-ammonium
Synonyms	4-(Hydroxy-(trideuteriomethyl)phosphoryl)butanoic acid	(2-Carboxyethyl)methylphosphinic acid, MPPA	2-amino-4-(hydroxymethylphosphinyl)butanoic acid monoammonium salt
CAS Number	1794938-71-8[1]	15090-23-0	77182-82-2
Molecular Formula	C5H8D3O4P[1]	C4H9O4P	C5H15N2O4P
Molecular Weight	169.13 g/mol [1]	152.09 g/mol	198.2 g/mol
Appearance	White Solid[2]	White Solid[2]	Crystalline solid with a slightly pungent odour
Melting Point	Not available	approx. 95°C (dec.)[2][3]	215°C
Boiling Point	Not available	488.6±28.0 °C (Predicted)[3]	Not available
Density	Not available	1.372±0.06 g/cm3 (Predicted)[3]	Not available
Storage Temperature	2-8°C[3]	2-8°C[3]	Store in a cool, dry place.

Hazard Identification and Toxicology

A complete toxicological profile for **Desamino Glufosinate-d3** is not available. The following information is based on the Safety Data Sheet for the disodium salt of its non-deuterated analogue, 3-Methylphosphinopropionic Acid (MPP), and data for the parent compound, Glufosinate-ammonium.

Table 2: Hazard Information

Hazard	3-Methylphosphinicopropionic Acid Disodium Salt	Glufosinate-ammonium
GHS Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation.	H302: Harmful if swallowed. H360FD: May damage fertility. May damage the unborn child. H373: May cause damage to organs through prolonged or repeated exposure.
Signal Word	Warning	Danger
Acute Toxicity (Oral)	Category 4	Category 4
Skin Corrosion/Irritation	Category 2	Not classified as a skin irritant.
Serious Eye Damage/Irritation	Category 2A	Causes substantial but temporary eye injury.
Reproductive Toxicity	Not classified	Category 1B
Specific Target Organ Toxicity (Repeated Exposure)	Not classified	Category 2

Note: The toxicological properties of **Desamino Glufosinate-d3** have not been thoroughly investigated. The information presented should be used as a guide, and the compound should be handled with the caution appropriate for a substance of unknown toxicity.

Experimental Protocols: Safe Handling and Use

Given the limited specific data for **Desamino Glufosinate-d3**, a conservative approach to handling based on best practices for analytical standards and related compounds is recommended.

Personal Protective Equipment (PPE)

A comprehensive range of PPE should be worn when handling **Desamino Glufosinate-d3** to minimize exposure.^[4]

- Eye Protection: Chemical splash goggles are essential to protect against splashes.^[4] A face shield should be used for additional protection.
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are required.^[4]
- Body Protection: A lab coat or chemical-resistant apron should be worn. For larger quantities or when there is a risk of splashing, chemical-resistant coveralls are recommended.^[4]
- Respiratory Protection: If working with the solid form where dust may be generated, or with solutions that may produce aerosols, a respirator is necessary.

Engineering Controls

- Work with **Desamino Glufosinate-d3** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- An eyewash station and a safety shower must be readily accessible.

Handling Procedures

- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.
- When not in use, store the compound in a tightly sealed, properly labeled container.

Storage

- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Recommended storage temperature is 2-8°C.^[3]

Disposal

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.

Emergency Procedures

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Accidental Release Measures

- Small Spills: Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
- Large Spills: Dike the area to contain the spill. Prevent the material from entering drains or waterways. Collect the material for disposal.

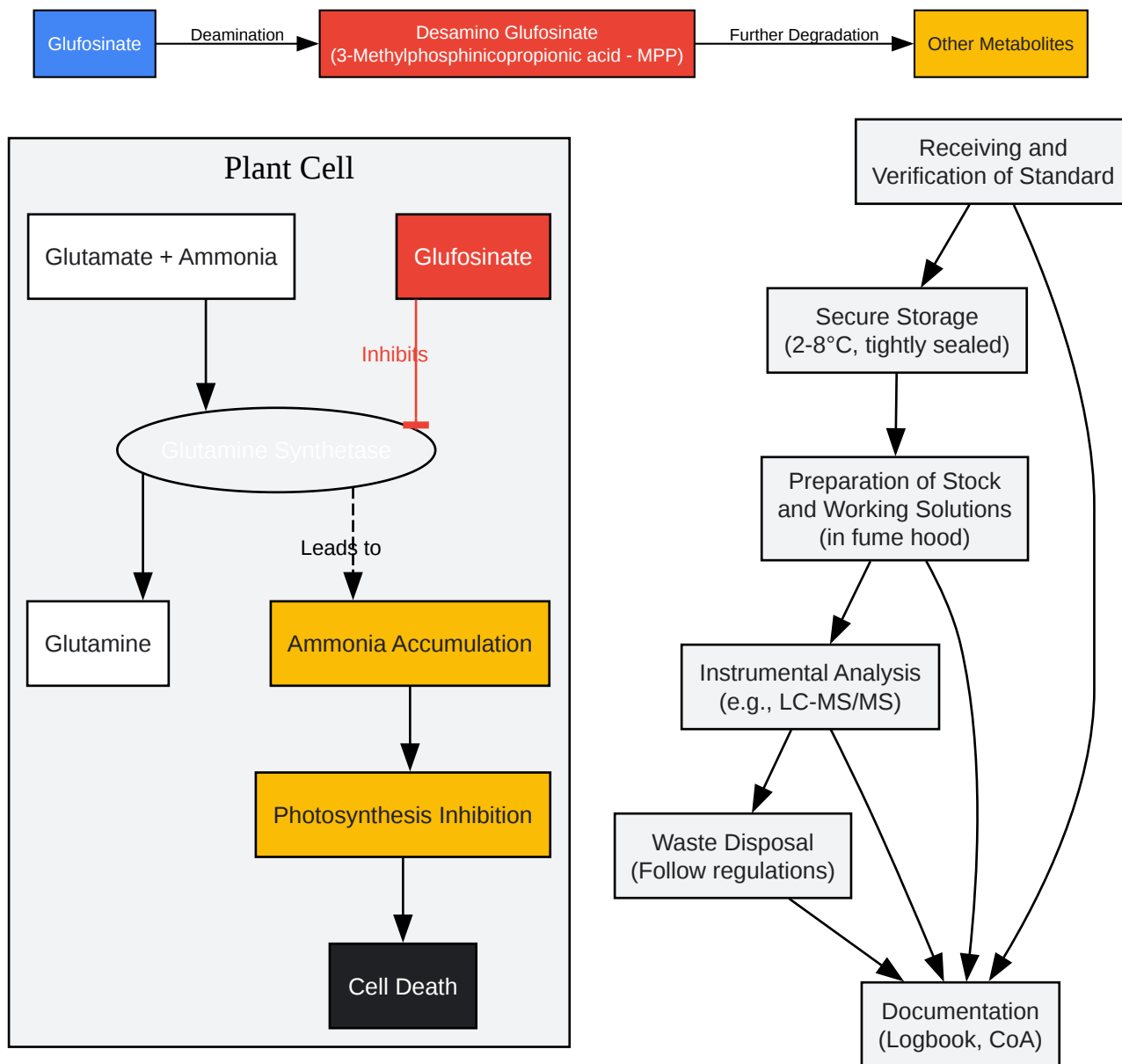
Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Hazardous Combustion Products: May include oxides of carbon, nitrogen, and phosphorus.

Biological Pathways and Mechanisms

Glufosinate Metabolism

Desamino Glufosinate (MPP) is a known metabolite of Glufosinate. The metabolic pathway involves the deamination of the parent compound.



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